

Application Note: High-Resolution Mass Spectrometry of 2-Isopropylphenyl Diphenyl Phosphate-d10

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Compound of Interest

Compound Name: 2-Isopropylphenyl Diphenyl
Phosphate-d10

Cat. No.: B15556696

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analysis of **2-Isopropylphenyl Diphenyl Phosphate-d10** (IPPDP-d10), a deuterated internal standard for the corresponding organophosphate flame retardant. The methods outlined are applicable for the accurate quantification of 2-Isopropylphenyl Diphenyl Phosphate in various matrices.

Introduction

2-Isopropylphenyl diphenyl phosphate (IPPDP) is an organophosphate flame retardant and plasticizer used in a variety of consumer and industrial products. Due to its potential for environmental persistence and human exposure, sensitive and selective analytical methods are required for its monitoring. The use of a stable isotope-labeled internal standard, such as **2-Isopropylphenyl Diphenyl Phosphate-d10**, is crucial for accurate quantification by compensating for matrix effects and variations in sample preparation and instrument response. High-resolution mass spectrometry (HRMS) offers the necessary mass accuracy and resolution to confidently identify and quantify this analyte in complex samples.

Experimental Protocols

Sample Preparation

The choice of sample preparation method is dependent on the sample matrix. Below are generalized protocols for common matrices.

2.1.1. Solid Samples (e.g., Dust, Sediment, Biota)

- Extraction:
 - Weigh approximately 0.5 g of the homogenized solid sample into a glass centrifuge tube.
 - Spike the sample with a known amount of **2-Isopropylphenyl Diphenyl Phosphate-d10** solution.
 - Add 5 mL of a 1:1 (v/v) mixture of hexane and acetone.
 - Vortex the sample for 1 minute, followed by ultrasonication for 30 minutes.
 - Centrifuge at 3500 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean glass tube.
 - Repeat the extraction process twice more, combining the supernatants.
- Clean-up (if necessary):
 - For complex matrices, a solid-phase extraction (SPE) clean-up step using a silica or Florisil® cartridge may be necessary to remove interfering compounds.
- Concentration:
 - Evaporate the combined extracts to near dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of a suitable solvent, such as ethyl acetate or methanol, for HRMS analysis.

2.1.2. Liquid Samples (e.g., Water)

- Liquid-Liquid Extraction (LLE):
 - To a 100 mL water sample, add a known amount of **2-Isopropylphenyl Diphenyl Phosphate-d10** solution.
 - Add 20 mL of dichloromethane and shake vigorously for 2 minutes, venting periodically.
 - Allow the layers to separate and collect the organic (bottom) layer.
 - Repeat the extraction twice with fresh 20 mL portions of dichloromethane.
 - Combine the organic extracts.
- Drying and Concentration:
 - Pass the combined organic extracts through anhydrous sodium sulfate to remove residual water.
 - Evaporate the solvent and reconstitute as described in the solid sample preparation protocol.

High-Resolution Mass Spectrometry (HRMS) Analysis

Both Gas Chromatography (GC) and Liquid Chromatography (LC) can be coupled with HRMS for the analysis of IPPDP-d10.

2.2.1. GC-HRMS Protocol

- Gas Chromatograph: Agilent 7890B or equivalent.
- Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Inlet: Split/splitless injector at 280 °C.
- Oven Program:
 - Initial temperature: 80 °C, hold for 2 min.
 - Ramp 1: 20 °C/min to 250 °C.

- Ramp 2: 1.5 °C/min to 260 °C.
- Ramp 3: 25 °C/min to 300 °C, hold for 10 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer: Thermo Scientific Q Exactive Orbitrap or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Resolution: $\geq 60,000$ FWHM.
- Scan Range: m/z 50-550.

2.2.2. LC-HRMS Protocol

- Liquid Chromatograph: Thermo Scientific Vanquish or equivalent.
- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient:
 - 0-2 min: 30% B.
 - 2-15 min: 30-95% B.
 - 15-18 min: 95% B.
 - 18.1-20 min: 30% B.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Mass Spectrometer: Thermo Scientific Orbitrap Exploris or equivalent.

- Ionization Mode: Heated Electrospray Ionization (HESI) in positive mode.
- Mass Resolution: $\geq 70,000$ FWHM for MS1, $\geq 35,000$ for MS/MS.
- Scan Range: m/z 100-600.
- Collision Energy: Stepped HCD (Higher-Energy C-dissociation) at 20, 30, 40 eV.

Data Presentation

Quantitative data for **2-Isopropylphenyl Diphenyl Phosphate-d10** are summarized below. The exact mass of the non-deuterated compound is 368.1177 Da. The molecular formula for the d10 isotopologue is $C_{21}H_{11}D_{10}O_4P$.

Table 1: High-Resolution Mass Spectrometry Data for **2-Isopropylphenyl Diphenyl Phosphate-d10**

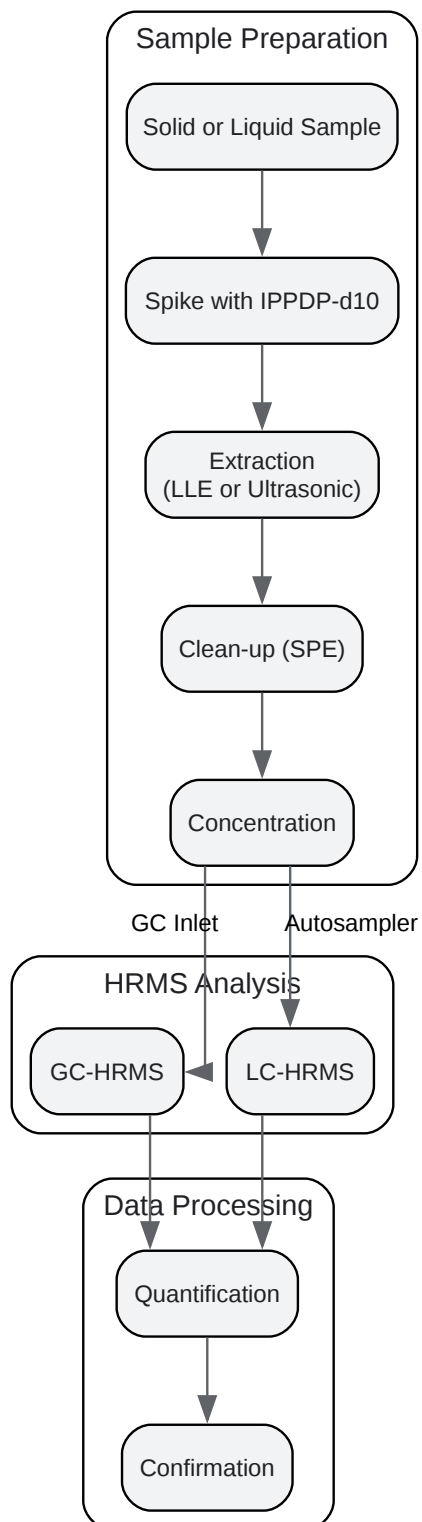
Parameter	Value
Molecular Formula	$C_{21}H_{11}D_{10}O_4P$
Calculated Exact Mass	378.1805 Da
Observed $[M+H]^+$ (LC-MS)	379.1878 Da
Observed M^+ (GC-MS)	378.1805 Da

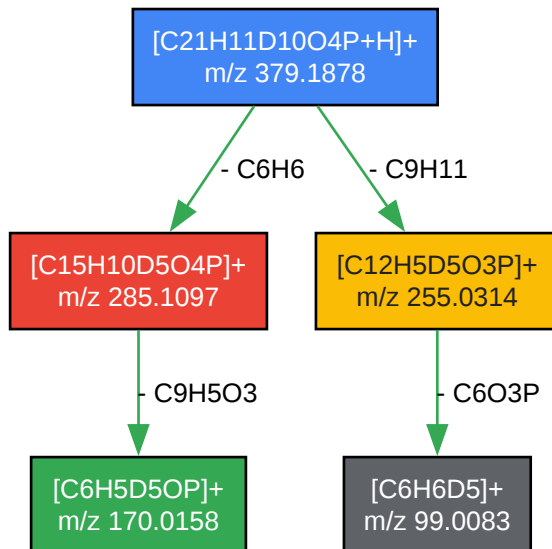
Table 2: Predicted High-Resolution MS/MS Fragmentation of **2-Isopropylphenyl Diphenyl Phosphate-d10** ($[M+H]^+$)

Precursor Ion (m/z)	Fragment Ion (m/z)	Putative Formula	Putative Structure
379.1878	285.1097	$C_{15}H_{10}D_5O_4P$	$[M+H - C_6H_6]^+$
379.1878	255.0314	$C_{12}H_5D_5O_3P$	$[M+H - C_9H_{11}]^+$
379.1878	170.0158	$C_6H_5D_5OP$	$[M+H - C_{15}H_{11}O_3]^+$
379.1878	99.0083	$C_6H_6D_5$	$[C_6H_5-d_5+H]^+$

Visualizations

Experimental Workflow for IPPDP-d10 Analysis



Predicted Fragmentation of IPPDP-d10 ([M+H]⁺)

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